

1-Cyclohexyl-3-dodecylurea physicochemical properties

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Compound of Interest

Compound Name: 1-Cyclohexyl-3-dodecylurea

CAS No.: 402939-18-8

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An In-Depth Technical Guide to the Physicochemical Properties of **1-Cyclohexyl-3-dodecylurea**

Introduction: Contextualizing a Potent sEH Inhibitor

1-Cyclohexyl-3-dodecylurea (CDU), also known as N-Cyclohexyl-N'-dodecylurea (NCND), is a disubstituted urea compound recognized primarily for its potent and selective inhibition of soluble epoxide hydrolase (sEH).^{[1][2][3]} This enzyme plays a crucial role in the metabolism of epoxyeicosatrienoic acids (EETs), which are lipid signaling molecules with vasodilatory and anti-inflammatory properties. By inhibiting sEH, CDU increases the bioavailability of EETs, leading to effects such as blood pressure reduction.^{[3][4]} Its efficacy as a research tool in studies on hypertension and inflammation necessitates a thorough understanding of its physicochemical properties, which govern its behavior in experimental systems, from stock solution preparation to in vivo pharmacokinetics.

This guide provides a detailed examination of the core physicochemical characteristics of CDU, offering both established data and predictive insights grounded in established chemical

principles. It is designed to equip researchers, chemists, and drug development professionals with the technical knowledge required for the effective application of this compound.

PART 1: Core Physicochemical Characteristics

The utility of a molecule in a biological or chemical setting is fundamentally dictated by its physical and chemical properties. For CDU, the interplay between its long, lipophilic dodecyl chain, its bulky cyclohexyl group, and the polar urea moiety results in a distinct physicochemical profile.

Summary of Key Properties

A consolidated overview of the essential properties of **1-Cyclohexyl-3-dodecylurea** is presented below for rapid reference.

Property	Value / Description	Source(s)
IUPAC Name	1-cyclohexyl-3-dodecylurea	PubChem[5]
Synonyms	CDU, N-Cyclohexyl-N'-dodecylurea, NCND	TargetMol, SCBT[1][6]
CAS Number	402939-18-8	PubChem[5]
Molecular Formula	C ₁₉ H ₃₈ N ₂ O	PubChem[5]
Molecular Weight	310.52 g/mol	PubChem, TargetMol[1][5]
Physical Form	Solid (predicted)	General Knowledge
Melting Point	Not reported. Expected to be a low-melting solid.	Inferred
Solubility	Ethanol: 16.67 mg/mL (53.68 mM)	TargetMol, MedchemExpress[1][3]
In Vivo Formulation (10% EtOH + 90% Corn Oil): 1.5 mg/mL (4.83 mM)	TargetMol[1]	
Calculated LogP (XLogP3)	6.8	PubChem[5]
Polar Surface Area	41.1 Å ²	PubChem[5]
Purity (Commercial)	≥95%	Santa Cruz Biotechnology[6]

Molecular Structure and Identity

The structure of CDU features a central urea functional group (-NH-C(=O)-NH-) flanked by a cyclohexyl ring and a twelve-carbon dodecyl chain.

- SMILES: CCCCCCCCCCCCNC(=O)NC1CCCCC1[5]
- InChI: InChI=1S/C19H38N2O/c1-2-3-4-5-6-7-8-9-10-14-17-20-19(22)21-18-15-12-11-13-16-18/h18H,2-17H2,1H3,(H2,20,21,22)[5]

Solubility Profile

Solubility is a critical parameter for any compound intended for biological testing. It dictates the ability to prepare concentrated stock solutions and influences absorption and distribution in vivo.

- **Organic Solvents:** CDU exhibits good solubility in ethanol, reaching 16.67 mg/mL (53.68 mM), often requiring sonication to achieve full dissolution.^{[1][3]} This makes ethanol a suitable solvent for preparing high-concentration stock solutions for in vitro assays.
- **Aqueous Solubility:** Due to its high lipophilicity (XLogP3 of 6.8), CDU is expected to have very low aqueous solubility. The presence of the urea moiety, which can act as a hydrogen bond donor and acceptor, is insufficient to overcome the hydrophobicity of the two large alkyl substituents.^[7]
- **In Vivo Formulations:** For animal studies, co-solvent systems are necessary. A common formulation involves 10% ethanol in corn oil, which can dissolve CDU at a concentration of 1.5 mg/mL (4.83 mM).^[1] The choice of corn oil as a vehicle is logical for a highly lipophilic compound, as it facilitates administration and absorption.

Lipophilicity and Permeability

Lipophilicity, often expressed as the logarithm of the partition coefficient (LogP), is a key determinant of a drug's ADME (Absorption, Distribution, Metabolism, and Excretion) properties.^[8]

- **LogP:** The calculated XLogP3 value of 6.8 indicates that CDU is a highly lipophilic molecule.^[5] This high value is driven by the large, nonpolar surface area of the dodecyl and cyclohexyl groups.
- **Implications:** High lipophilicity suggests that CDU will readily partition into lipid bilayers. This facilitates passive diffusion across cell membranes, a characteristic of cell-permeable compounds.^[6] However, extremely high lipophilicity can sometimes lead to poor aqueous solubility, increased metabolic clearance, and non-specific binding to proteins and tissues.^[8]

Thermal Stability and Decomposition

While specific differential scanning calorimetry (DSC) or thermogravimetric analysis (TGA) data for CDU is not readily available, the thermal behavior of N,N'-disubstituted ureas has been

studied.

- **Decomposition Pathway:** Theoretical studies show that alkyl-substituted ureas typically decompose through a four-center pericyclic reaction.^[9] This pathway involves the transfer of a hydrogen atom from the nitrogen substituent to the other nitrogen, leading to the formation of an isocyanate and an amine. For CDU, this would yield cyclohexyl isocyanate and dodecylamine.
- **Causality:** This unimolecular decomposition is generally favored over initial bond fission reactions.^[9] The stability of urea derivatives can be influenced by the nature of the substituents; however, heating concentrated solutions or the solid material to high temperatures should be avoided to prevent degradation.^{[10][11]} For storage, maintaining CDU as a solid at -20°C is recommended to ensure long-term stability.^[1]

PART 2: Analytical and Spectroscopic Characterization

Confirming the identity and purity of a compound is the first step in any rigorous scientific investigation. The following section outlines the expected spectroscopic signature of CDU, providing a benchmark for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of an organic molecule. Below are the predicted chemical shifts for CDU based on its structure and data from analogous compounds.^[12]

Table 2: Predicted ¹H NMR Spectroscopic Data (Solvent: CDCl₃, 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~ 4.5 - 5.0	Broad Triplet	1H	NH-Dodecyl	N-H proton coupled to the adjacent CH ₂ group. Broad due to quadrupole moment of nitrogen and exchange.
~ 4.3 - 4.8	Broad Doublet	1H	NH-Cyclohexyl	N-H proton coupled to the adjacent CH group.
~ 3.5 - 3.7	Multiplet	1H	CH-NH (Cyclohexyl)	Methine proton on the cyclohexyl ring adjacent to the nitrogen, deshielded by the electronegative atom.
~ 3.1 - 3.3	Quartet	2H	N-CH ₂ (Dodecyl)	Methylene group adjacent to the dodecyl-side nitrogen, deshielded.
~ 1.0 - 2.0	Multiplet	~28H	Cyclohexyl-CH ₂ & Dodecyl-CH ₂	Overlapping signals corresponding to the remaining methylene protons of the

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
				cyclohexyl and dodecyl chains.

| ~ 0.88 | Triplet | 3H | -CH₃ (Dodecyl) | Terminal methyl group of the dodecyl chain. |

Table 3: Predicted ¹³C NMR Spectroscopic Data (Solvent: CDCl₃, 100 MHz)

Chemical Shift (δ) ppm	Assignment	Rationale
~ 158	C=O (Urea)	Characteristic chemical shift for a urea carbonyl carbon.
~ 50	CH-NH (Cyclohexyl)	Cyclohexyl methine carbon bonded to nitrogen.
~ 41	N-CH ₂ (Dodecyl)	Dodecyl methylene carbon bonded to nitrogen.
~ 34	Cyclohexyl CH ₂	
~ 32	Dodecyl CH ₂	
~ 29-30	Dodecyl CH ₂	Bulk of the dodecyl chain carbons.
~ 26	Cyclohexyl CH ₂	
~ 23	Dodecyl CH ₂	

| ~ 14 | -CH₃ (Dodecyl) | Terminal methyl carbon. |

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The key is to look for characteristic vibrational frequencies.[\[13\]](#)

Table 4: Predicted Infrared (IR) Spectroscopic Data

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~ 3300 - 3400	N-H Stretch	Urea (N-H)	A strong, often broad, absorption band characteristic of the N-H bonds in the urea moiety.
~ 2850 - 2960	C-H Stretch	Alkyl (C-H)	Strong, sharp peaks corresponding to the sp ³ C-H bonds of the dodecyl and cyclohexyl groups.
~ 1630 - 1660	C=O Stretch	Urea (C=O)	A very strong and sharp absorption known as the "urea band I," characteristic of the carbonyl group.

| ~ 1550 - 1580 | N-H Bend | Urea (N-H) | A strong absorption ("urea band II") resulting from N-H bending coupled with C-N stretching. |

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, allowing for the determination of its molecular weight and elemental formula.

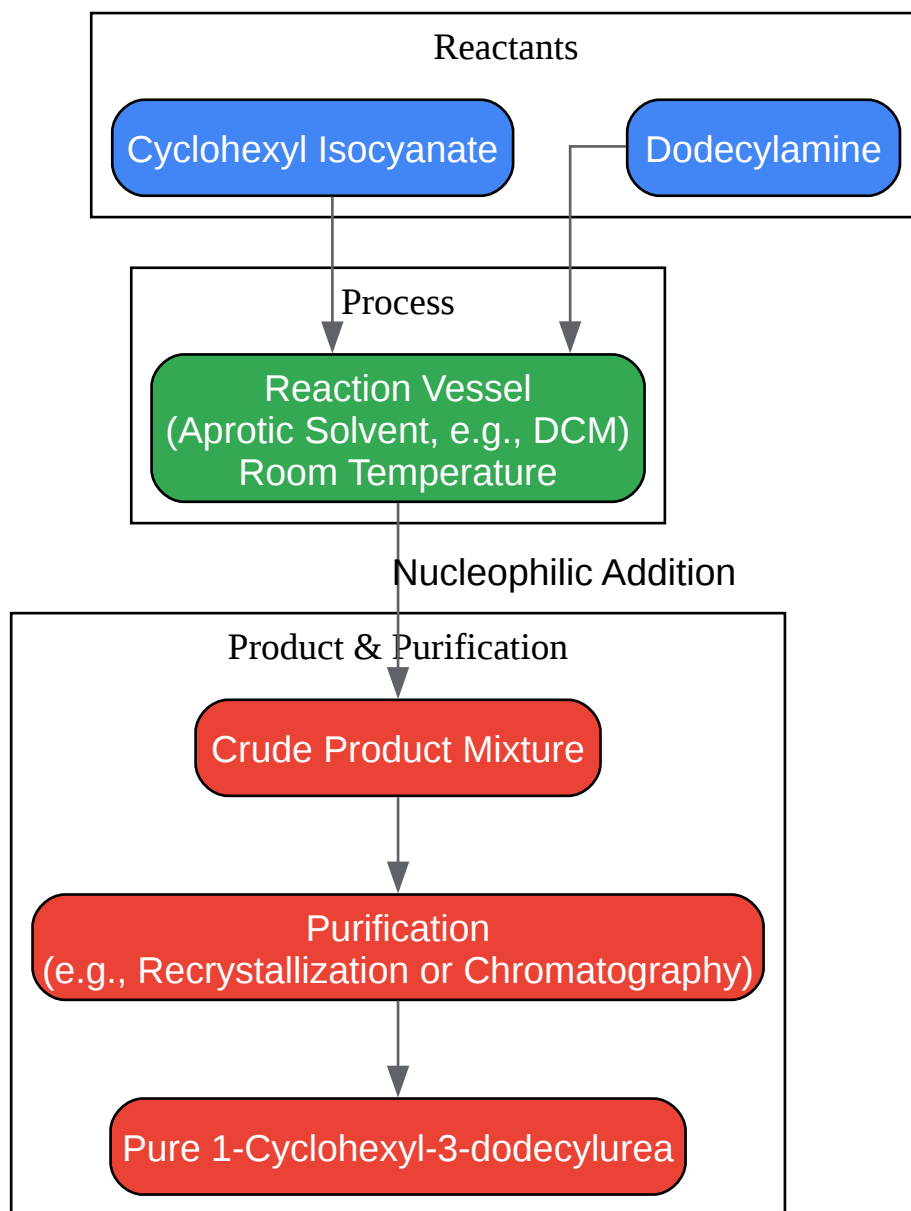
- **Molecular Ion Peak (M⁺):** For CDU (C₁₉H₃₈N₂O), the expected exact mass is 310.2984 Da. [5] In a low-resolution mass spectrum, a molecular ion peak [M]⁺ would be observed at m/z = 310.5, with the [M+H]⁺ adduct at m/z = 311.5 being prominent in techniques like electrospray ionization (ESI).

PART 3: Experimental Protocols and Methodologies

To ensure data integrity and reproducibility, standardized protocols are essential. The following section provides step-by-step methodologies for key analytical procedures relevant to CDU.

General Synthesis Workflow

The synthesis of N,N'-disubstituted ureas is a cornerstone of medicinal chemistry.^[14] The most common and direct method involves the reaction of an isocyanate with a primary amine.



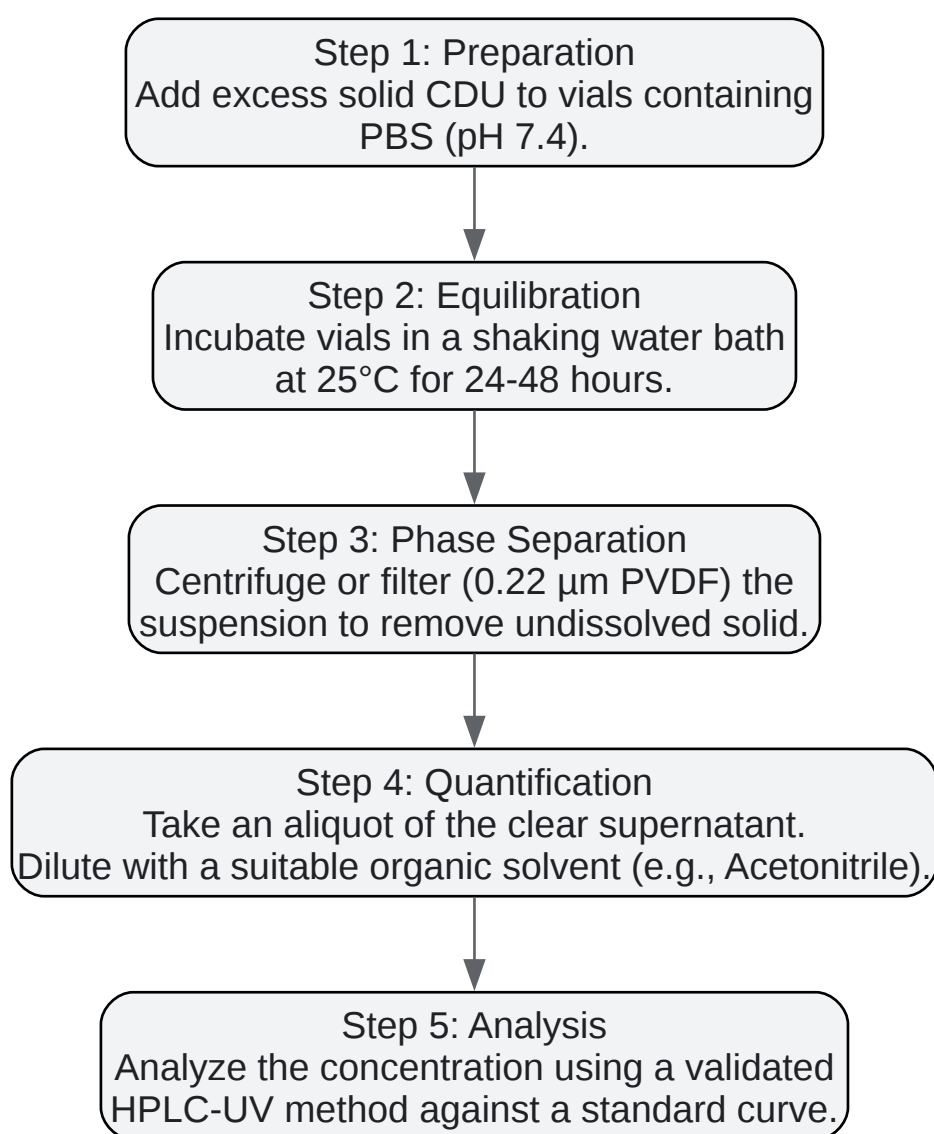
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Caption: General synthesis of **1-Cyclohexyl-3-dodecylurea**.

Protocol: Determination of Thermodynamic Solubility (Shake-Flask Method)

This protocol describes the gold-standard shake-flask method (OECD Guideline 105) to determine the aqueous solubility of CDU, a critical parameter for drug development.

Causality: The principle is to create a saturated solution of the compound at a constant temperature. By allowing the system to reach equilibrium over an extended period (24-48 hours), one can accurately measure the concentration of the dissolved compound in the aqueous phase, representing its thermodynamic solubility. Using a physiologically relevant buffer like PBS (pH 7.4) provides data that is more predictive of behavior in biological systems.



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Caption: Workflow for solubility determination via shake-flask method.

Methodology:

- Preparation: Add an excess amount of solid CDU (e.g., 2-5 mg) to a 2 mL glass vial.
- Solvent Addition: Add 1 mL of phosphate-buffered saline (PBS) at pH 7.4 to the vial.
- Equilibration: Seal the vial and place it in a shaking incubator set to 25°C. Agitate for at least 24 hours to ensure equilibrium is reached. A parallel sample incubated for 48 hours should be run to confirm equilibrium has been achieved (i.e., concentrations are the same).
- Phase Separation: After incubation, remove the vials and allow the undissolved solid to settle. Centrifuge the samples at high speed (e.g., 14,000 rpm for 15 minutes) to pellet the remaining solid.
- Sampling: Carefully remove an aliquot of the clear supernatant without disturbing the solid pellet.
- Quantification: Prepare a standard curve of CDU in a suitable solvent (e.g., 50:50 acetonitrile:water). Dilute the supernatant sample with the same solvent and quantify the CDU concentration using a validated HPLC-UV method.

Protocol: Purity Determination by Reverse-Phase HPLC (RP-HPLC)

This protocol provides a general method for assessing the purity of a CDU sample.

Causality: RP-HPLC separates compounds based on their hydrophobicity. Given CDU's lipophilic nature, a C18 stationary phase is ideal. A mobile phase gradient starting with a higher aqueous composition and moving to a higher organic composition will effectively elute CDU from the column while separating it from more polar impurities (which elute early) and potentially less polar impurities (which elute later). UV detection is suitable due to the presence of the urea chromophore.

Methodology:

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.
- Gradient: Start at 60% B, ramp to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the CDU sample in ethanol or acetonitrile to a concentration of approximately 1 mg/mL.

Conclusion

1-Cyclohexyl-3-dodecylurea is a molecule of significant interest in pharmacological research due to its role as an sEH inhibitor. Its physicochemical profile is dominated by high lipophilicity, which imparts both benefits (good cell permeability) and challenges (low aqueous solubility). A comprehensive understanding of its properties—from solubility and stability to its spectroscopic signature—is not merely academic; it is a prerequisite for the design of robust experiments, the development of suitable formulations, and the accurate interpretation of biological data. The methodologies and data presented in this guide serve as a foundational resource for scientists and researchers working with this potent compound.

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